

Personal protective equipment for handling AZ13705339

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Compound of Interest

Compound Name: AZ13705339

Cat. No.: B605720

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Essential Safety and Handling Guide for AZ13705339

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **AZ13705339**, a potent and selective PAK1 inhibitor intended for research use only. The following guidelines are based on publicly available data and general laboratory safety protocols. A complete Safety Data Sheet (SDS) for **AZ13705339** was not available at the time of publication. Therefore, this compound should be handled with caution, assuming it may have potential hazards.

Chemical and Physical Properties

A summary of the key quantitative data for **AZ13705339** is provided in the table below. This information has been compiled from various chemical suppliers.

Property	Value	Source
CAS Number	2016806-57-6	Multiple Suppliers
Molecular Formula	C33H36FN7O3S	Multiple Suppliers
Molecular Weight	629.75 g/mol	Multiple Suppliers
Storage Temperature	-20°C	Multiple Suppliers
Shipping Condition	Shipped as a non-hazardous chemical under ambient temperature.	Multiple Suppliers
Solubility	Soluble in DMSO.	Multiple Suppliers

Personal Protective Equipment (PPE)

Given the absence of a specific Safety Data Sheet, standard laboratory PPE is mandatory when handling **AZ13705339** to minimize exposure. The following PPE should be worn at all times in the laboratory when handling this compound.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Eye Protection: Safety glasses with side shields or goggles are mandatory to protect against splashes.
- Body Protection: A standard laboratory coat must be worn.
- Respiratory Protection: While not specified, it is good practice to handle potent compounds in a well-ventilated area or a fume hood to avoid inhalation of any dust or aerosols.

Operational and Disposal Plans

A systematic approach to handling and disposing of **AZ13705339** is crucial for laboratory safety. The following step-by-step procedures provide a general guideline.

Handling Procedure:

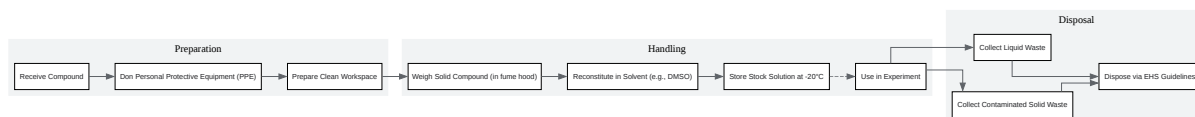
- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- **Weighing and Reconstitution:** If working with the solid form, weigh the required amount in a chemical fume hood to prevent inhalation of dust. When reconstituting, add the solvent (e.g., DMSO) slowly to the vial containing the compound.
- **Storage of Stock Solutions:** Once reconstituted, store the stock solution at -20°C in a tightly sealed container to prevent degradation.
- **Use in Experiments:** When using the compound in experiments, handle it with care to avoid spills and contamination.

Disposal Plan:

- **Waste Collection:** All disposable materials that come into contact with **AZ13705339**, including pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container.
- **Liquid Waste:** Unused solutions containing **AZ13705339** should be collected in a sealed, properly labeled hazardous waste bottle.
- **Disposal Compliance:** All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste. Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.

Experimental Workflow for Handling **AZ13705339**

The following diagram illustrates a logical workflow for the safe handling of **AZ13705339** from receipt to disposal.



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Caption: A logical workflow for handling **AZ13705339**.

Disclaimer: The information provided in this document is intended for guidance and is based on publicly available data for a research chemical. A comprehensive Safety Data Sheet (SDS) was not available. All laboratory personnel should be trained in general chemical safety and handling procedures. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidelines and protocols.

- To cite this document: BenchChem. [Personal protective equipment for handling AZ13705339]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b605720#personal-protective-equipment-for-handling-az13705339\]](https://www.benchchem.com/product/b605720#personal-protective-equipment-for-handling-az13705339)

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